

Personal protective equipment for handling 2-Isobutyrylcyclohexanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Isobutyrylcyclohexanone**

Cat. No.: **B1365007**

[Get Quote](#)

Essential Safety and Handling Guide for 2-Isobutyrylcyclohexanone

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Isobutyrylcyclohexanone**. Designed for researchers, scientists, and drug development professionals, this document outlines procedural, step-by-step guidance to ensure safe laboratory practices.

Hazard Identification and Classification

2-Isobutyrylcyclohexanone is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][2][3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][2][3]
- Combustible Liquid: Can form explosive mixtures with air upon intense heating.[4] Vapors are heavier than air and may travel along floors.

It is important to note that the chemical, physical, and toxicological properties of this substance have not been thoroughly investigated.

Chemical and Physical Properties

A summary of the key quantitative data for **2-Isobutyrylcyclohexanone** is presented below.

Property	Value
Molecular Formula	C ₁₀ H ₁₆ O ₂
Molecular Weight	168.23 g/mol [3]
Appearance	Liquid [4]
Density	1.0076 g/mL at 25 °C [4]
Flash Point	104.4 °C (219.9 °F) - closed cup [4]
Refractive Index	n _{20/D} 1.5006 [4]
Storage Class	10 - Combustible liquids [4]

Operational and Disposal Plans

A systematic approach to handling, from receipt to disposal, is critical for safety.

Personal Protective Equipment (PPE)

The minimum required PPE when handling **2-Isobutyrylcyclohexanone** includes:

- Eye and Face Protection: Wear chemical splash goggles and a face shield.[\[4\]](#) This is crucial to prevent the serious eye irritation this chemical can cause.
- Hand Protection: Chemical-resistant gloves (e.g., Butyl rubber) are required to prevent skin contact.[\[4\]](#)[\[5\]](#)
- Body Protection: A lab coat or chemical-resistant apron should be worn.[\[6\]](#) For larger quantities or in case of a significant spill potential, a full chemical-resistant suit may be necessary.[\[6\]](#)
- Respiratory Protection: Use in a well-ventilated area, such as a chemical fume hood.[\[1\]](#) If vapors or aerosols are likely to be generated, an approved respirator with a type ABEK (EN14387) filter is recommended.[\[4\]](#)

Step-by-Step Handling and Storage Protocol

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)
- Store in a designated area for combustible liquids.[\[4\]](#)

Handling and Use:

- All handling of **2-Isobutyrylcyclohexanone** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Ensure an eyewash station and safety shower are immediately accessible.[\[6\]](#)
- Wash hands and skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the area where the chemical is handled or stored.[\[1\]](#)

Emergency Procedures

Spill Response:

- Evacuate non-essential personnel from the spill area.
- Ensure adequate ventilation.
- Wearing the appropriate PPE, contain the spill.
- Absorb the spill with an inert, liquid-absorbent material (e.g., Chemizorb®).
- Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)
- Clean the affected area thoroughly.
- Prevent the spilled chemical from entering drains.

First Aid:

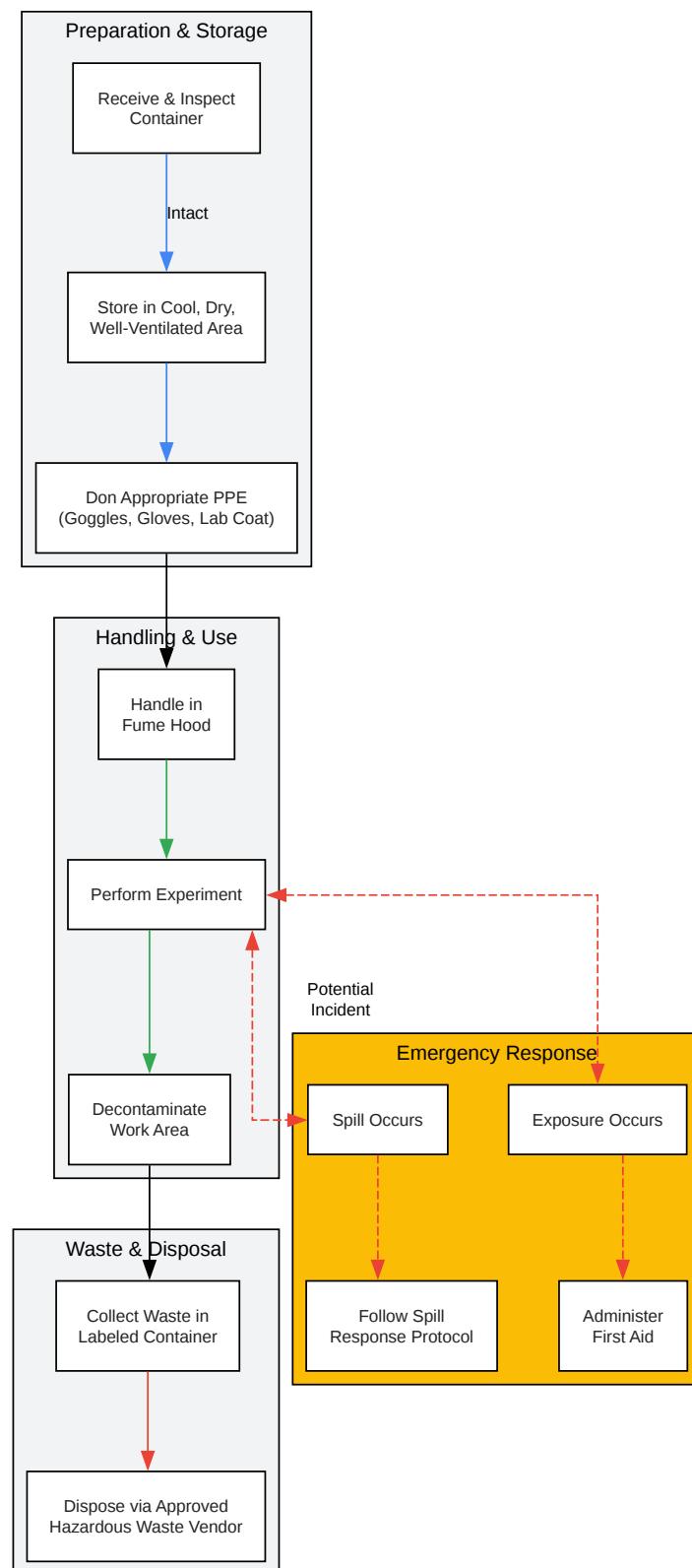
- If Swallowed: Immediately call a POISON CENTER or doctor.[1] Rinse the mouth with water and provide two glasses of water to drink at most. Do not induce vomiting.[1]
- In Case of Eye Contact: Immediately rinse cautiously with water for at least 15 minutes.[1] Remove contact lenses if present and easy to do so.[1] Continue rinsing.[1] Seek immediate medical attention from an ophthalmologist.
- In Case of Skin Contact: Remove all contaminated clothing immediately. Rinse the skin thoroughly with water and soap.[8] If irritation occurs, seek medical attention.[8]
- If Inhaled: Move the person to fresh air.[6] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[6][8]

Disposal Plan

- All waste, including the chemical itself, contaminated absorbent materials, and empty containers, must be treated as hazardous waste.
- Dispose of the waste in a designated, approved waste disposal plant.[1]
- Keep chemical waste in its original container where possible; do not mix with other waste.
- Uncleaned containers should be handled and disposed of as if they still contain the product.
- Follow all national and local regulations for hazardous waste disposal.

Visual Workflow

The following diagram illustrates the standard operating procedure for safely handling **2-Isobutrylcyclohexanone** from receipt to disposal.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Isobutyrylcyclohexanone - Safety Data Sheet [chemicalbook.com]
- 2. chemical-label.com [chemical-label.com]
- 3. 2-(2-Methylpropanoyl)cyclohexan-1-one | C10H16O2 | CID 11469301 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 96%, liquid | Sigma-Aldrich [sigmaaldrich.com]
- 5. Protective Equipment for Working With Solvents | MicroCare [microcare.com]
- 6. asrc.gc.cuny.edu [asrc.gc.cuny.edu]
- 7. carlroth.com [carlroth.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Isobutyrylcyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1365007#personal-protective-equipment-for-handling-2-isobutyrylcyclohexanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com